

Pristane-d40: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pristane-d40*

Cat. No.: *B579067*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Pristane-d40**, a deuterated stable isotope of pristane. The guide details its chemical properties, its critical role as an internal standard in analytical methodologies, and its application in the context of the widely used pristane-induced lupus (PIL) animal model.

Core Properties of Pristane-d40

Pristane-d40 is the deuterium-labeled version of pristane (2,6,10,14-tetramethylpentadecane), a naturally occurring saturated hydrocarbon. The high degree of deuteration makes it an ideal internal standard for mass spectrometry-based quantitative analysis of pristane in biological matrices.

Property	Value	Reference
CAS Number	16416-35-6	[1] [2]
Molecular Weight	308.77 g/mol	[1] [2]
Chemical Formula	$C_{19}D_{40}$	
Synonym	2,6,10,14-tetramethylpentadecane-d40	[2]
Purity	Typically $\geq 98\%$	[2]
Storage Temperature	2-8°C	[2]

Application in Quantitative Analysis: The Role of an Internal Standard

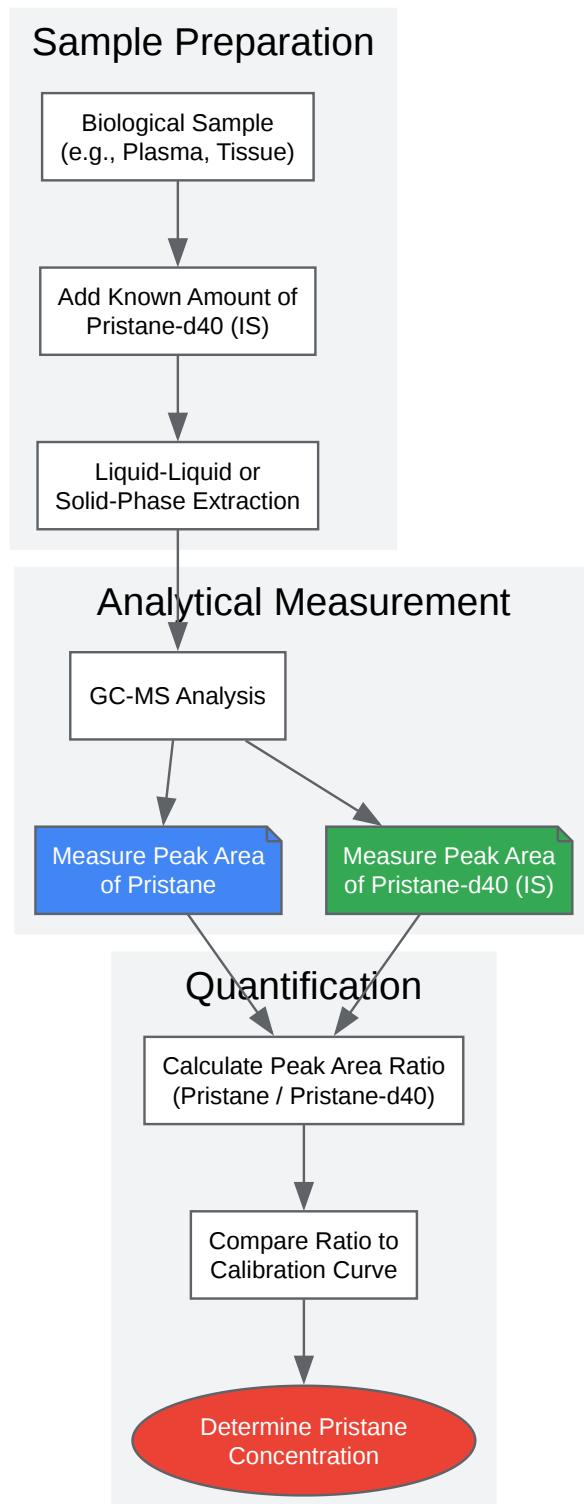
In analytical chemistry, particularly for techniques like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), an internal standard (IS) is crucial for accurate and precise quantification. An IS is a compound with similar physicochemical properties to the analyte of interest, which is added in a known quantity to all samples (both standards and unknowns) before processing.

Pristane-d40 is an exemplary internal standard for the quantification of pristane for the following reasons:

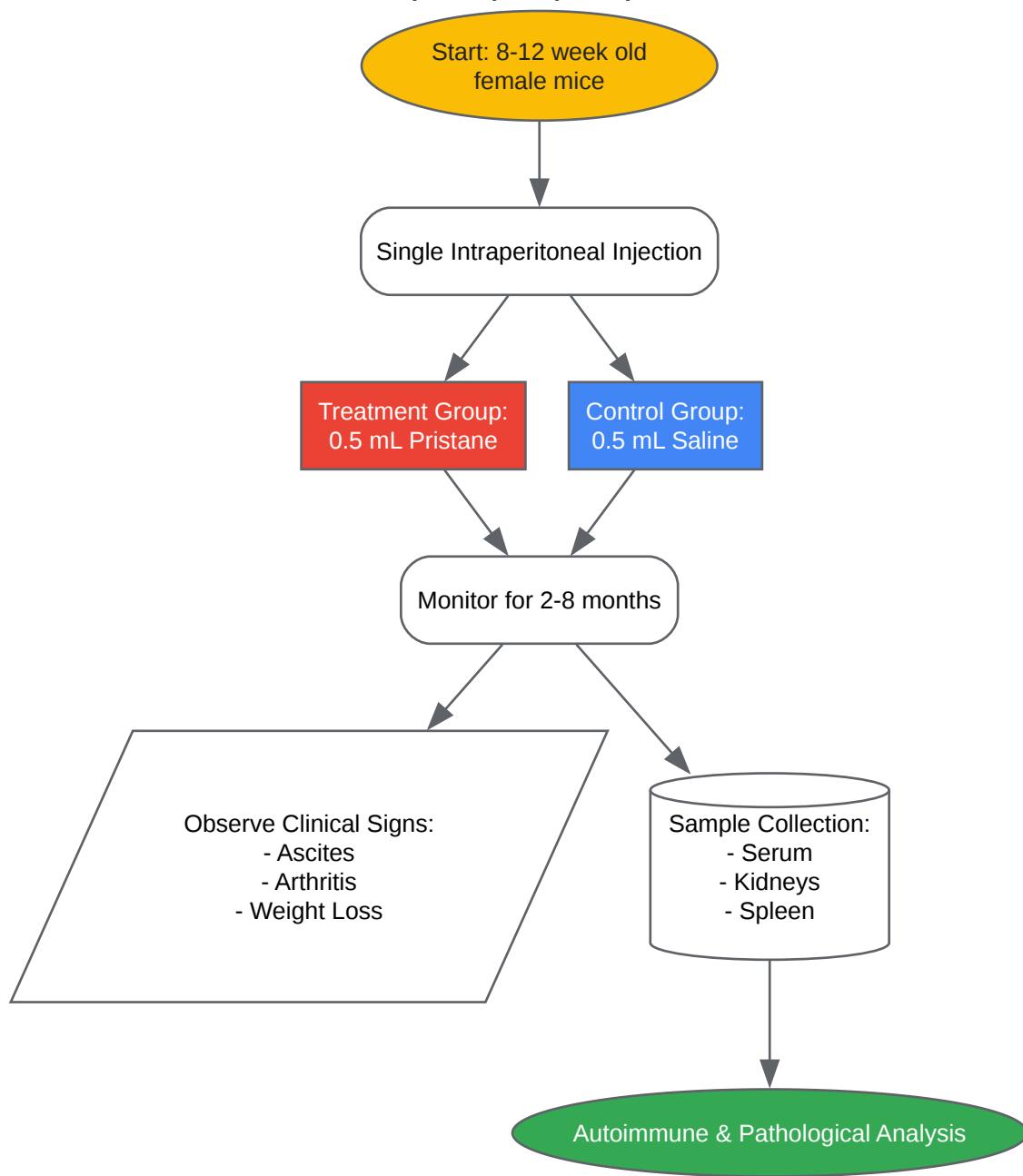
- Chemical Similarity: Being the deuterated analog, it behaves almost identically to pristane during sample extraction, derivatization, and chromatographic separation.
- Mass Distinction: It is easily distinguished from the non-labeled pristane by a mass spectrometer due to the mass difference of its 40 deuterium atoms.
- Correction for Variability: It effectively corrects for variations in sample preparation, injection volume, and instrument response, thereby improving the accuracy and reproducibility of the results.^{[3][4][5]}

The use of a deuterated internal standard like **Pristane-d40** is a widely accepted practice to enhance the robustness of quantitative analytical methods.^{[3][6]}

Principle of Internal Standardization



Pristane-Induced Lupus (PIL) Experimental Workflow



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